

A Comprehensive Technical Guide to the Physicochemical Properties of 1,1-Diiodoethane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,1-Diiodoethane

Cat. No.: B1619546

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of **1,1-diiodoethane**, with a specific focus on its molecular weight and density. This document is intended to serve as a valuable resource for professionals in research and development who are working with or considering the use of this compound in their experimental workflows.

Quantitative Physicochemical Data

The following table summarizes the key quantitative properties of **1,1-diiodoethane**, compiled from various sources.

Property	Value	Units
Molecular Formula	C ₂ H ₄ I ₂	-
Molecular Weight	281.86	g/mol
281.8621	g/mol [1][2]	
281.863	g·mol ⁻¹ [3]	
Density	2.83	g/cm ³ [2][4]
2.840	g/mL[5]	
3.0 ± 0.1	g/cm ³ [3]	
Boiling Point	169.4	°C at 760 mmHg[2][4]
155	°C[5]	
154.7 ± 23.0	°C[3]	
Flash Point	72.5	°C[2][4]
63.7 ± 18.1	°C[3]	
Refractive Index	1.67	
1.6500	-[4]	
CAS Number	594-02-5	-[1][2][3][6]

Experimental Protocols

Synthesis of 1,1-Diiodoethane from 1,1-Dichloroethane

This protocol outlines a common method for the synthesis of **1,1-diiodoethane**.[\[3\]](#)

Materials:

- 1,1-dichloroethane (0.4 mol, ~39.6 g)
- Ethyl iodide (1.2 mol, ~187 g)

- Aluminum chloride (~2.0 g)
- Deionized water
- Sodium bisulfite (NaHSO_3) solution
- Magnesium sulfate (MgSO_4)
- Reaction vessel with a reflux condenser
- Heating mantle or steam bath
- Separatory funnel
- Distillation apparatus

Procedure:

- Combine 0.4 mol of 1,1-dichloroethane, 1.2 mol of ethyl iodide, and approximately 2.0 g of aluminum chloride in a suitable reaction vessel.
- Heat the mixture under reflux using a steam bath for three hours.
- After the reaction is complete, allow the mixture to cool to room temperature.
- Wash the mixture with deionized water to remove any water-soluble impurities.
- Subsequently, wash the organic layer with a sodium bisulfite solution to remove any remaining iodine.
- Separate the organic layer and dry it over anhydrous magnesium sulfate.
- Filter to remove the drying agent.
- Purify the crude product by distillation at a reduced pressure, collecting the fraction that boils at 76 °C and 25 mmHg.

Density Determination of Liquid 1,1-Diiodoethane

The following is a general protocol for determining the density of a liquid compound like **1,1-diiodoethane** using a pycnometer.

Materials:

- Pycnometer (a specific volume glass flask)
- Analytical balance
- Thermometer
- **1,1-diiodoethane** sample
- Deionized water (for calibration)
- Acetone (for cleaning and drying)
- Constant temperature water bath

Procedure:

- **Cleaning and Drying:** Thoroughly clean the pycnometer with deionized water and then rinse with acetone. Dry the pycnometer completely.
- **Mass of Empty Pycnometer:** Accurately measure and record the mass of the clean, dry, and empty pycnometer using an analytical balance.
- **Calibration with Water:** Fill the pycnometer with deionized water and place it in a constant temperature water bath (e.g., 20 °C) until it reaches thermal equilibrium. Ensure the water level is at the calibration mark.
- **Mass of Pycnometer with Water:** Remove the pycnometer from the bath, carefully dry the outside, and measure and record its mass.
- **Volume Calculation:** Calculate the volume of the pycnometer using the known density of water at the specific temperature.

- **Sample Measurement:** Empty and dry the pycnometer. Fill it with the **1,1-diiodoethane** sample and allow it to reach thermal equilibrium in the constant temperature water bath.
- **Mass of Pycnometer with Sample:** Dry the exterior of the pycnometer and measure and record its mass.
- **Density Calculation:** Subtract the mass of the empty pycnometer from the mass of the pycnometer filled with **1,1-diiodoethane** to find the mass of the sample. Divide the mass of the **1,1-diiodoethane** by the calculated volume of the pycnometer to determine its density.

Characterization by Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation of organic compounds.

Sample Preparation:

- Accurately weigh 5-10 mg of the **1,1-diiodoethane** sample.
- Dissolve the sample in approximately 0.7 mL of a deuterated solvent (e.g., chloroform-d, CDCl_3) containing a small amount of tetramethylsilane (TMS) as an internal standard.
- Transfer the solution to a 5 mm NMR tube.

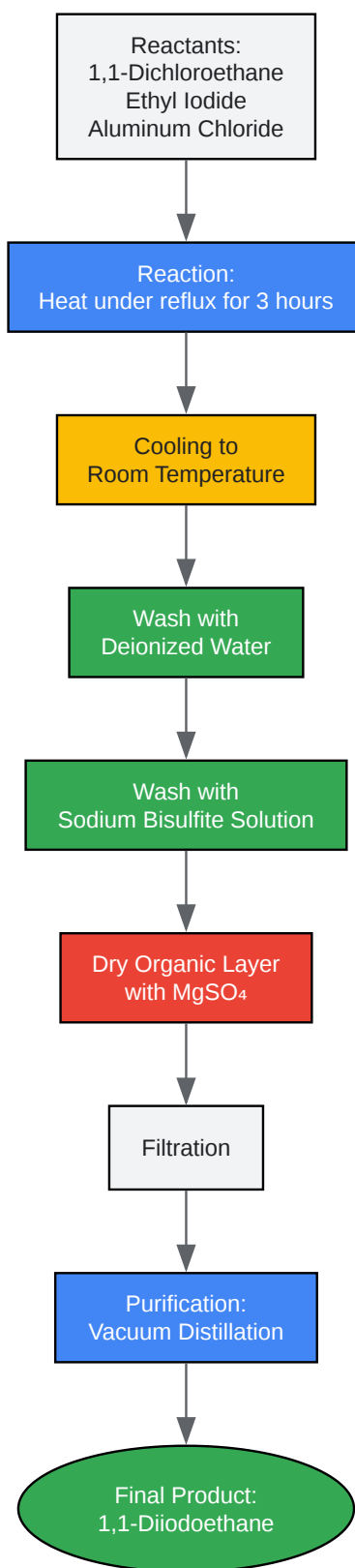
Instrument Parameters (Example for a 400 MHz spectrometer):

- ^1H NMR:
 - Pulse Program: Standard single-pulse sequence.
 - Acquisition Time: 2-3 seconds.
 - Relaxation Delay: 1-2 seconds.
 - Number of Scans: 16-64 (adjust for desired signal-to-noise ratio).
- ^{13}C NMR:

- Pulse Program: Proton-decoupled pulse sequence.
- Acquisition Time: 1-2 seconds.
- Relaxation Delay: 2-5 seconds.
- Number of Scans: 1024 or more (due to the low natural abundance of ^{13}C).

Visualized Experimental Workflow

The following diagram illustrates the synthesis and purification workflow for **1,1-diiodoethane**.



[Click to download full resolution via product page](#)

Caption: Synthesis and purification workflow for **1,1-diiodoethane**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,1-diiodoethane [webbook.nist.gov]
- 2. 1,1-diiodoethane | 594-02-5 [chemnet.com]
- 3. 1,1-Diiodoethane - Wikipedia [en.wikipedia.org]
- 4. 1,1-Diiodoethane | lookchem [lookchem.com]
- 5. 1,1-diiodoethane [stenutz.eu]
- 6. 1,1-Diiodoethane | 594-02-5 | Benchchem [benchchem.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physicochemical Properties of 1,1-Diiodoethane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1619546#molecular-weight-and-density-of-1-1-diiodoethane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com